

A Comprehensive Guide to the Proper Disposal of Sodium Feredetate

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Compound of Interest

Compound Name: Sodium feredetate

CAS No.: 18154-32-0

Cat. No.: B092274

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This guide provides an in-depth, procedural framework for the safe and compliant disposal of **sodium feredetate** (CAS No. 15708-41-5), a compound frequently utilized in pharmaceutical research and development as a source of iron.^{[1][2][3][4]} Adherence to these protocols is essential for ensuring laboratory safety, maintaining environmental integrity, and complying with regulatory standards. This document is intended for researchers, scientists, and drug development professionals who handle this substance.

Understanding Sodium Feredetate: Properties and Hazards

Sodium feredetate, also known as sodium ironedetate, is a chelated iron compound.^[1] It is a yellow or yellowish-brown crystalline powder that is soluble in water.^[1] While not classified as a hazardous substance for transport, it is crucial to recognize its potential hazards to ensure safe handling and disposal.^{[5][6]}

Key Hazards:

- Irritation: May cause skin, eye, and respiratory irritation.^{[5][7]}

- **Environmental Toxicity:** While not expected to be a short-term hazard, high concentrations can be harmful to aquatic life.[\[7\]](#)[\[8\]](#) The LC50 for the fathead minnow is 100 mg/L over 96 hours, and for daphnia magna, it is 13 mg/L over 96 hours.[\[6\]](#)[\[7\]](#)
- **Decomposition:** At high temperatures, such as in a fire, it may produce toxic fumes, including carbon oxides, nitrogen oxides, sodium oxides, and iron oxides.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Property	Value	Source
Chemical Formula	C10H12FeN2NaO8	[7]
Molecular Weight	367.05 g/mol	[7]
Appearance	Yellow powder or granules	[5] [7]
Solubility	Soluble in water	[5] [7]
pH (1% solution)	4.0 - 6.5	[1]

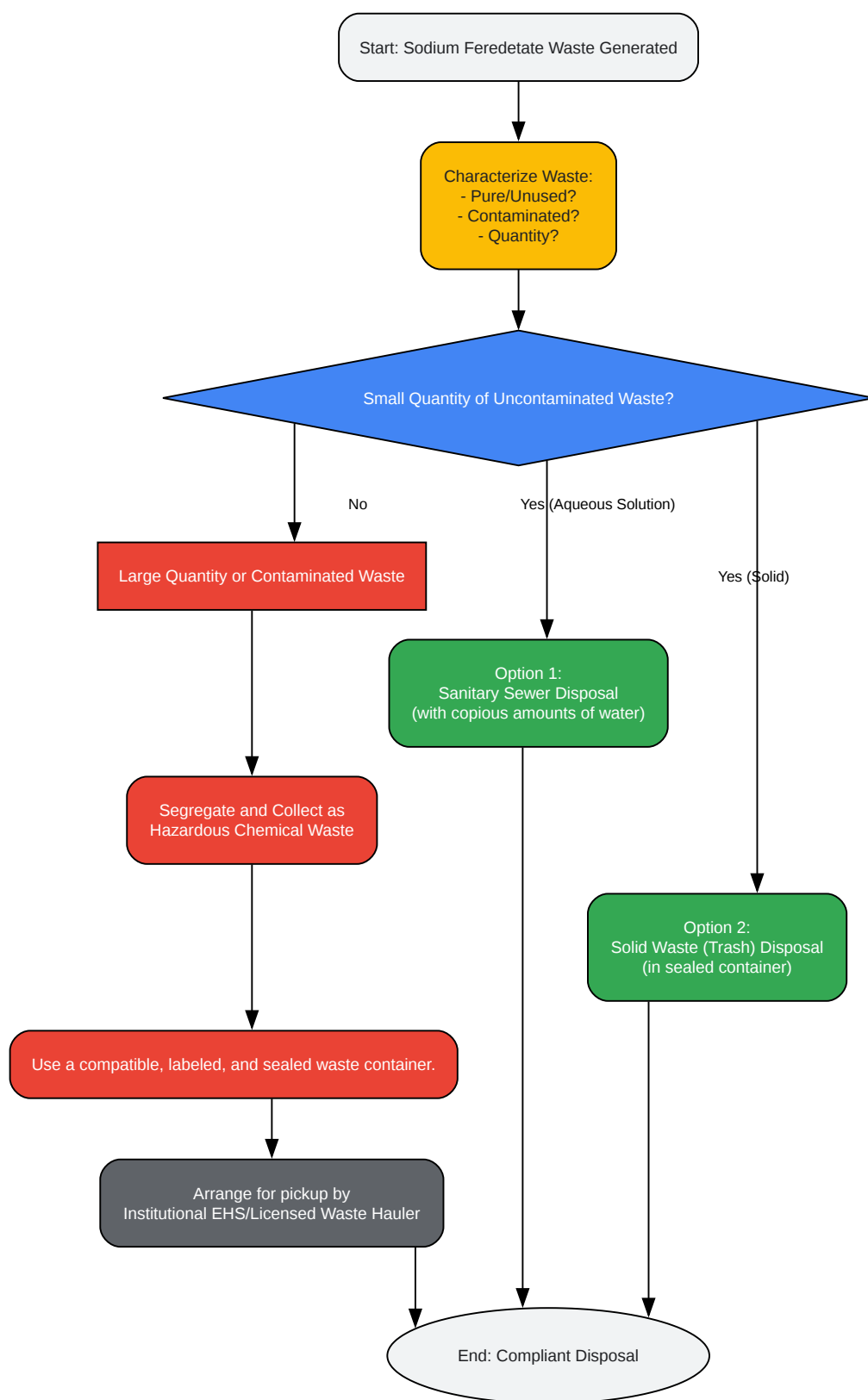
The Core Principle of Disposal: Regulatory Compliance

The disposal of any chemical waste, including **sodium feredetate**, is governed by a hierarchy of regulations. Federal guidelines from the Environmental Protection Agency (EPA) and the Occupational Safety and Health Administration (OSHA) provide a national framework.[\[9\]](#)[\[10\]](#) However, state and local regulations are often more stringent and must be followed.[\[5\]](#)[\[6\]](#)[\[7\]](#)

It is imperative to consult your institution's Environmental Health and Safety (EHS) department for specific guidance on chemical waste disposal procedures.

Disposal Decision Workflow

The following diagram outlines the decision-making process for the proper disposal of **sodium feredetate** waste.



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Caption: Decision workflow for **sodium feredetate** disposal.

Step-by-Step Disposal Protocols

Protocol 1: Disposal of Small Quantities of Uncontaminated Sodium Feredetate

The term "small quantity" is not explicitly defined by a single regulation and can vary by jurisdiction. As a best practice in a laboratory setting, this should be interpreted as residual amounts on glassware or spatulas, or a few grams of solid material.

For Aqueous Solutions (e.g., rinsate from cleaning glassware):

- Neutralization (if necessary): Check the pH of the solution. While a 1% solution has a pH between 4.0 and 6.5, concentrated solutions may be more acidic.^[1] If the pH is outside the acceptable range for your local water authority (typically 6.0-9.0), neutralize it with a suitable acid or base.
- Dilution: Ensure the solution is dilute.
- Disposal: Pour the neutralized, dilute solution down the sanitary sewer drain with copious amounts of running water. This helps to prevent any potential harm to the plumbing infrastructure and the aquatic environment.^{[5][6][7]}

For Solid, Unused Material:

- Containerization: Place the solid **sodium feredetate** in a sealed, clearly labeled container.
- Disposal: This may be disposed of in the regular solid waste stream (trash), provided it is a very small amount and your institutional policy allows for it.^{[5][6][7]} It is crucial to confirm this with your EHS department.

Protocol 2: Disposal of Large Quantities or Contaminated Sodium Feredetate

Any quantity beyond a few grams, or any **sodium feredetate** that has been mixed with other chemicals, is considered hazardous waste and must be disposed of accordingly.^[8]

- Waste Segregation: Do not mix **sodium ferredetate** waste with other waste streams, especially strong oxidizing agents, as this can cause a chemical reaction.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Containerization:
 - Place the waste in a chemically compatible container with a secure, tight-fitting lid.[\[10\]](#)[\[11\]](#)
 - The container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**Sodium Feredetate**".[\[10\]](#)
 - Keep the container closed at all times, except when adding waste.[\[10\]](#)
- Storage: Store the waste container in a designated satellite accumulation area within the laboratory. This area should be away from general work areas and incompatible chemicals.
- Disposal: Arrange for the collection of the hazardous waste through your institution's EHS department or a licensed hazardous waste disposal contractor.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Decontamination Procedures

Personal Protective Equipment (PPE):

- Gloves: Dispose of contaminated gloves as solid waste. If grossly contaminated, they should be placed in the hazardous waste container.
- Lab Coats: If significant contamination occurs, remove the lab coat immediately and have it professionally laundered. Do not take contaminated lab coats home.
- Eye Protection: Clean and decontaminate safety glasses or goggles according to standard laboratory procedures.

Equipment and Glassware:

- Initial Rinse: Rinse all contaminated glassware and equipment with water.
- Rinsate Collection: The initial rinsate from heavily contaminated items should be collected as hazardous waste.[\[12\]](#) Subsequent rinses with small residual amounts can typically be disposed of down the sanitary sewer.

- Final Cleaning: Wash with a standard laboratory detergent and rinse thoroughly with deionized water.

Spill Management

In the event of a spill, follow these procedures:

- Evacuate and Secure: Alert others in the area and restrict access.
- Personal Protection: Don appropriate PPE, including gloves, eye protection, and a lab coat. For large spills, respiratory protection may be necessary.^[7]
- Containment: For solid spills, carefully sweep or scoop the material to avoid creating dust.^[5]
^[6] For liquid spills, use an inert absorbent material (e.g., sand, vermiculite).
- Collection: Place the spilled material and any contaminated absorbent into a sealed, labeled hazardous waste container.^{[5][6]}
- Decontamination: Clean the spill area with water and a detergent. The cleaning materials should also be disposed of as hazardous waste.

By adhering to these detailed procedures, you can ensure the safe and compliant disposal of **sodium feredetate**, thereby protecting yourself, your colleagues, and the environment. Always prioritize safety and consult your institution's EHS department for specific guidance.

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